

Balofloxacin dihydrate solubility profile in common lab solvents.

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Compound of Interest		
Compound Name:	Balofloxacin dihydrate	
Cat. No.:	B023738	Get Quote

Application Note: Solubility Profile of Balofloxacin Dihydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Balofloxacin is a fluoroquinolone antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. The dihydrate form is a common state for this active pharmaceutical ingredient (API). Understanding the solubility profile of **balofloxacin dihydrate** in common laboratory solvents is crucial for various stages of drug development, including formulation design, in vitro assay development, and pharmacokinetic studies. This application note provides a summary of the solubility of **balofloxacin dihydrate** in several common laboratory solvents and a detailed protocol for its determination.

Solubility Profile of Balofloxacin Dihydrate

The solubility of **balofloxacin dihydrate** has been determined in a range of common laboratory solvents. The quantitative data is summarized in the table below. It is important to note that solubility can be influenced by factors such as temperature and pH.

Table 1: Solubility of **Balofloxacin Dihydrate** in Common Laboratory Solvents at Room Temperature



Solvent	Solubility (mg/mL)	Classification
Dimethyl Sulfoxide (DMSO)	2[1]	Soluble
Ethanol	2[1]	Soluble
Methanol	Not Quantified	Slightly Soluble
Water	Not Quantified	Insoluble[1]

Note: The classifications are based on general solubility definitions. "Slightly Soluble" and "Insoluble" are qualitative descriptors and quantitative values were not available in the searched literature.

Factors Influencing Solubility

The solubility of fluoroquinolones like balofloxacin can be significantly affected by several factors:

- pH: As ionizable molecules, the solubility of fluoroquinolones is pH-dependent.
- Temperature: Solubility is generally temperature-dependent, though the specific relationship for **balofloxacin dihydrate** is not detailed in the available literature.
- Polymorphism: Different crystalline forms of a drug can exhibit different solubilities.
- Presence of other ions: Metal cations can sometimes form complexes with fluoroquinolones, potentially altering their solubility.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound.[2] This protocol outlines the steps for determining the solubility of **balofloxacin dihydrate**.

4.1. Materials



- Balofloxacin dihydrate powder
- Selected solvents (e.g., Water, Ethanol, Methanol, DMSO, DMF)
- Volumetric flasks
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- · Analytical balance

4.2. Procedure

- Preparation of Solvent: Prepare the desired solvents. For aqueous solubility, use purified water or appropriate buffer solutions.
- Addition of Excess Solid: Add an excess amount of balofloxacin dihydrate to a vial
 containing a known volume of the solvent. The presence of undissolved solid at the end of
 the experiment is essential to ensure saturation.
- Equilibration: Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, remove the vials and allow them to stand to let the
 excess solid settle. Centrifuge the samples to further separate the solid from the
 supernatant.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. To remove any remaining solid particles, filter the aliquot using a syringe filter.



- Analysis: Quantify the concentration of balofloxacin dihydrate in the filtered supernatant
 using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A
 calibration curve should be prepared using standards of known concentrations.
- Data Reporting: Express the solubility in mg/mL or other appropriate units. The experiment should be performed in triplicate to ensure reproducibility.

Visualizations

Diagram 1: Experimental Workflow for Solubility Determination

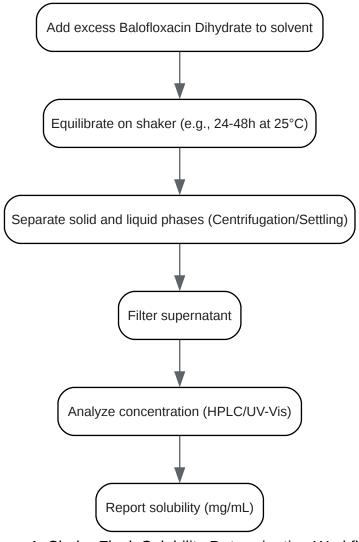


Figure 1: Shake-Flask Solubility Determination Workflow

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Caption: Workflow for determining the equilibrium solubility of **Balofloxacin Dihydrate** using the shake-flask method.

Diagram 2: Factors Affecting Balofloxacin Dihydrate Solubility

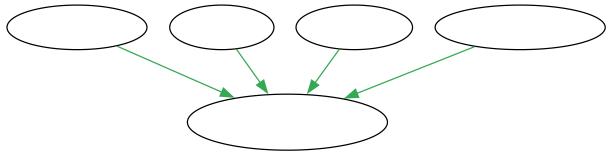


Figure 2: Factors Influencing Solubility

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Caption: Key physicochemical factors that can influence the solubility of **Balofloxacin Dihydrate**.

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References

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